

An In-depth Technical Guide to 2-Bromo-6-nitroaniline

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Compound of Interest

Compound Name: 2-Bromo-6-nitroaniline

Cat. No.: B044865

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Introduction

2-Bromo-6-nitroaniline, systematically named **2-bromo-6-nitroaniline** according to IUPAC nomenclature, is an organic aromatic compound with the chemical formula $C_6H_5BrN_2O_2$.^{[1][2]} It belongs to the class of substituted anilines, characterized by a benzene ring functionalized with an amino ($-NH_2$), a bromo ($-Br$), and a nitro ($-NO_2$) group at positions 2, and 6, respectively. This compound serves as a valuable intermediate in organic synthesis, particularly in the preparation of more complex molecules for pharmaceutical and research applications.^{[3][4]} This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and relevant experimental protocols for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2-Bromo-6-nitroaniline is a solid, often appearing as a pale yellow powder.^[2] Its key physicochemical properties are summarized in the table below, providing essential data for its handling, storage, and use in experimental settings.

Property	Value	Reference
IUPAC Name	2-bromo-6-nitroaniline	[1][5]
CAS Number	59255-95-7	[1][3]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[1][2]
Molecular Weight	217.02 g/mol	[1][2]
Melting Point	74.5 °C	[5]
Boiling Point	309.8 °C at 760 mmHg	[5]
Appearance	Pale yellow powder/solid	[2]
pKa	-2.46 ± 0.25 (Predicted)	[2]
InChI Key	KKMOSYLWYLMHAL-UHFFFAOYSA-N	[1][5]
Synonyms	2-bromo-6-nitrobenzenamine, 2-Amino-3-bromonitrobenzene	[1][3]

Synthesis and Reactivity

The synthesis of **2-bromo-6-nitroaniline** can be achieved through various synthetic routes. A common laboratory-scale preparation involves the bromination of 2-nitroaniline.

Experimental Protocol: Synthesis from 2-Nitroaniline

This protocol describes the synthesis of **2-bromo-6-nitroaniline** via the bromination of 2-nitroaniline using N-bromosuccinimide (NBS) in acetic acid. This method often produces a mixture of isomers, from which **2-bromo-6-nitroaniline** can be isolated.[4][6]

Materials:

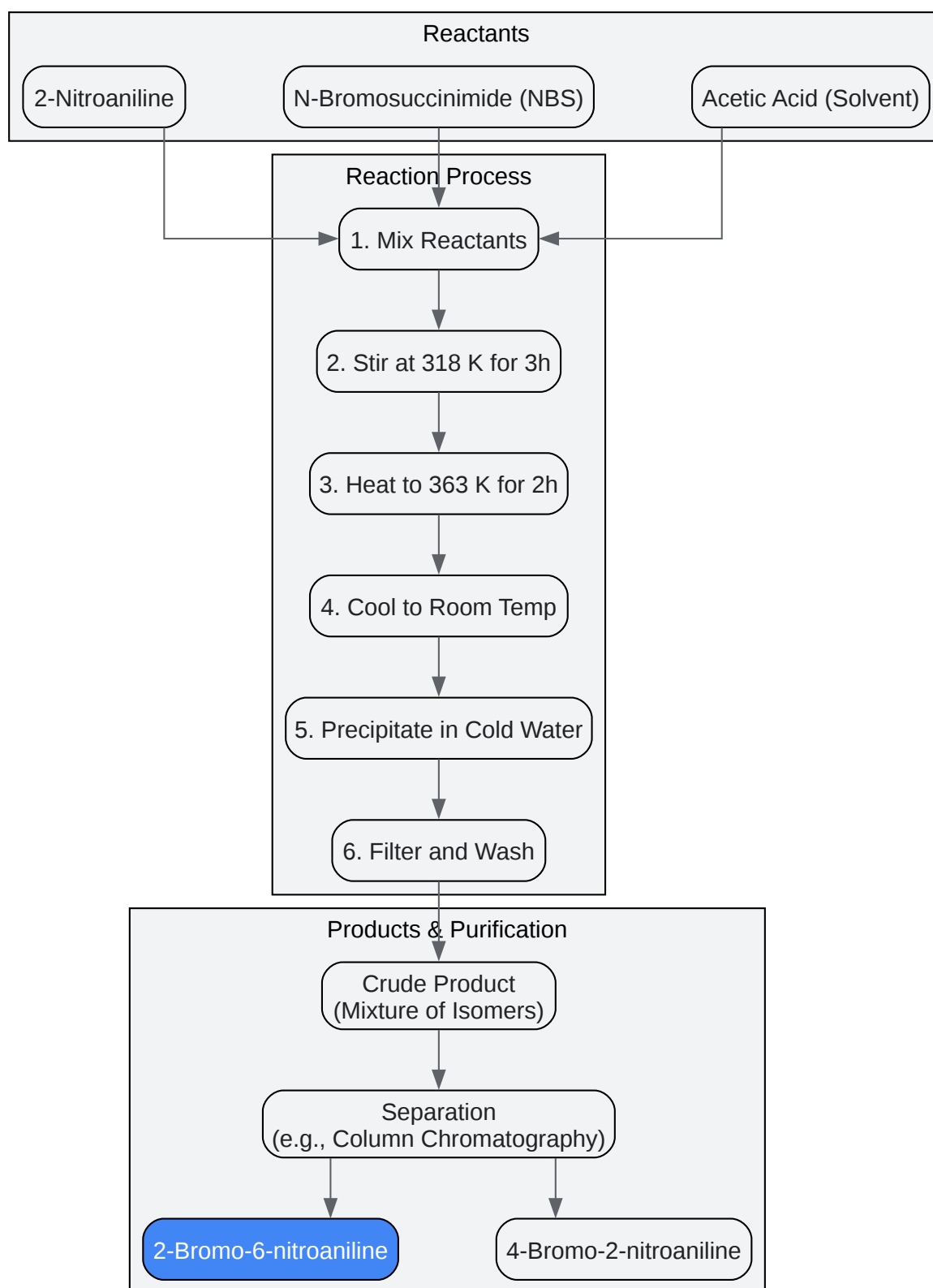
- 2-nitroaniline
- N-bromosuccinimide (NBS)
- Glacial acetic acid

- Cold water
- 80% Ethanol

Procedure:

- Dissolve 2-nitroaniline (0.25 mol) in acetic acid (400 mL) in a suitable reaction vessel.
- Add N-bromosuccinimide (0.25 mol) to the solution in batches over 30 minutes, maintaining the temperature between 308-318 K.
- Stir the reaction mixture continuously at 318 K for 3 hours.
- Increase the temperature to 363 K and continue stirring for an additional 2 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into vigorously stirred cold water (4 L). An orange precipitate will form.
- Allow the precipitate to stand for 10 minutes, then collect it by filtration.
- Wash the collected solid with cold water (2 x 200 mL).
- The crude product contains a mixture of 4-bromo-2-nitroaniline and **2-bromo-6-nitroaniline**.
[4][6] The isomers can be separated by techniques such as column chromatography or fractional crystallization. Recrystallization from 80% ethanol can yield pure 4-bromo-2-nitroaniline, while **2-bromo-6-nitroaniline** can be isolated from the mother liquor.[4][6]

Synthesis Workflow Diagram



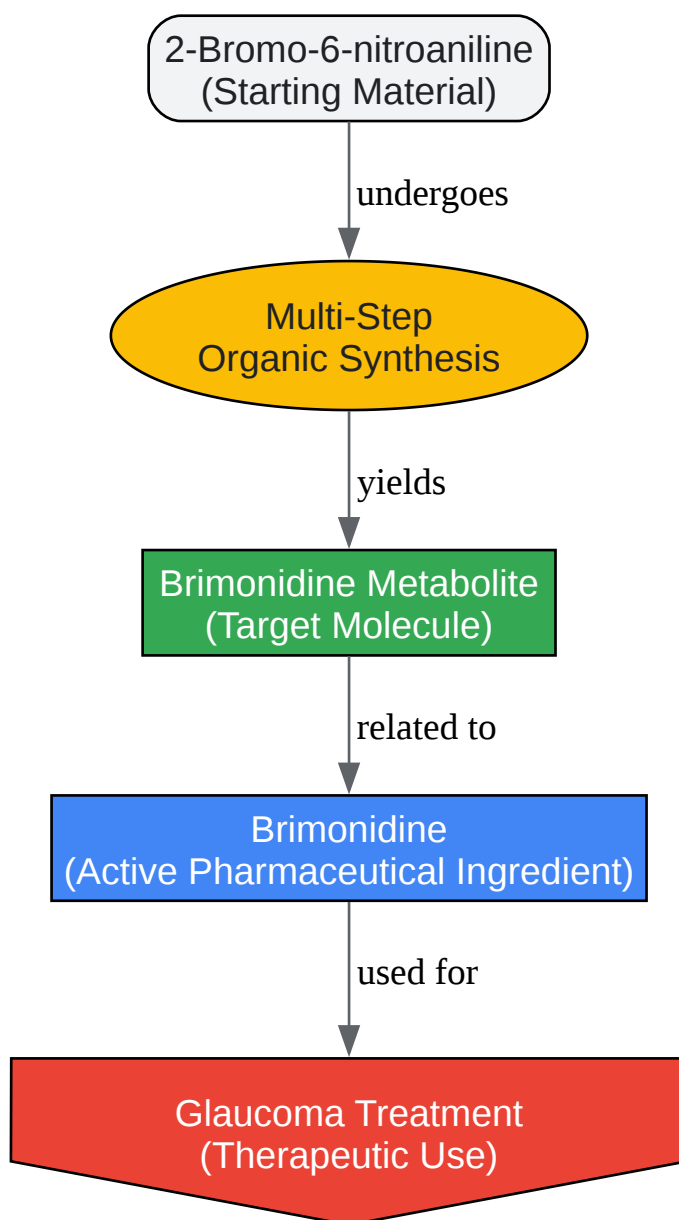
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Caption: Workflow for the synthesis of **2-Bromo-6-nitroaniline**.

Applications in Research and Drug Development

2-Bromo-6-nitroaniline is primarily utilized as a key building block in the synthesis of more complex organic molecules. Its functional groups—amine, bromo, and nitro—offer versatile handles for a variety of chemical transformations.

A notable application is its use as an intermediate in the synthesis of a metabolite of Brimonidine.^{[3][4]} Brimonidine is an α_2 -adrenergic receptor agonist used in the treatment of glaucoma.^[3] The synthesis of Brimonidine and its metabolites often requires multi-step sequences where intermediates like **2-bromo-6-nitroaniline** are crucial for constructing the final molecular architecture.



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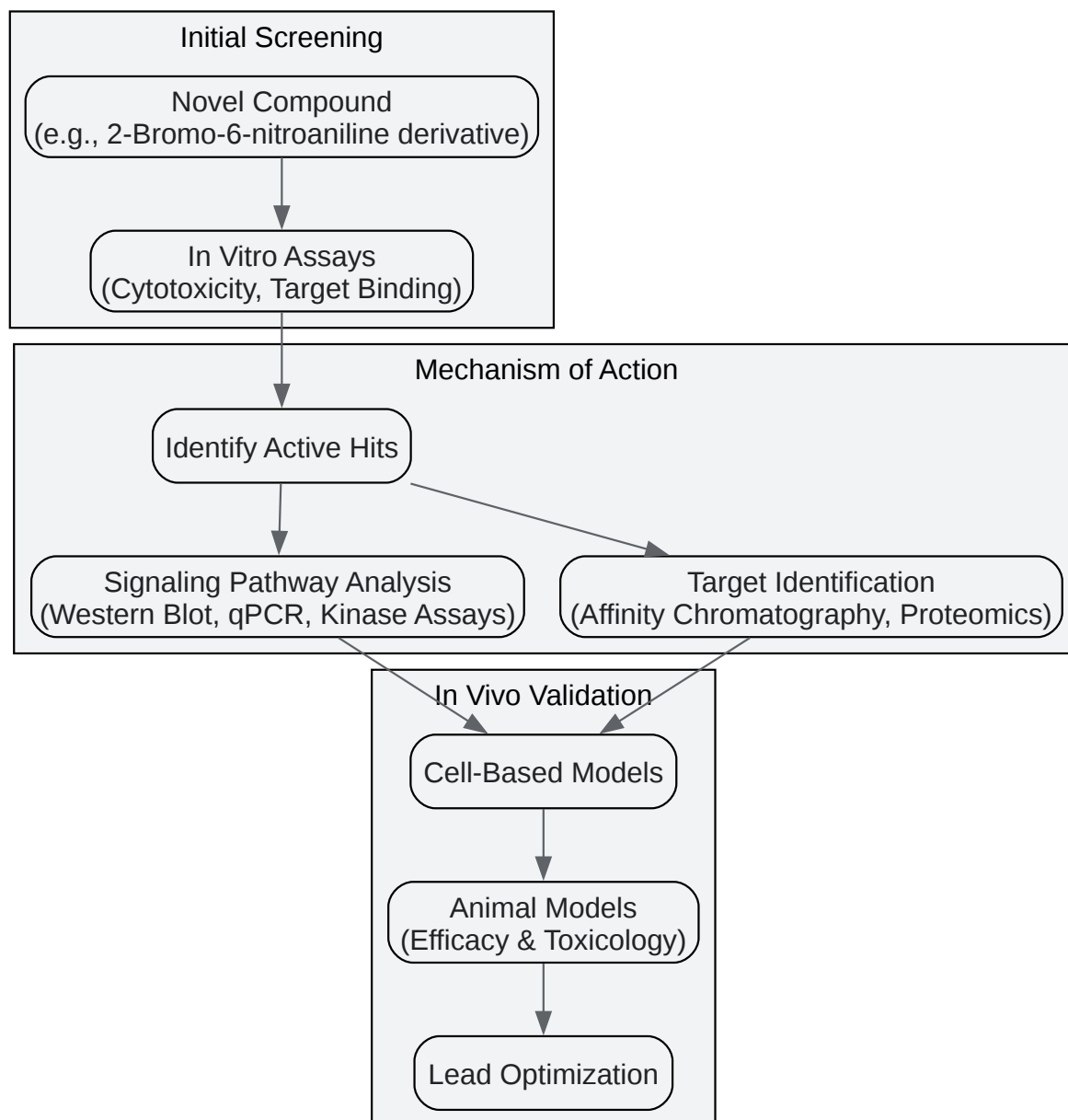
Caption: Role as an intermediate in drug development.

Biological Activity and Toxicology

Direct and extensive biological activity data for **2-bromo-6-nitroaniline** is limited in publicly available literature. Its primary relevance in a biological context comes from its role as a precursor to pharmacologically active compounds.

However, based on its chemical structure (a nitroaromatic and halogenated aniline), it is prudent to handle this compound with care. Many nitroaniline derivatives are known to be toxic. According to GHS classifications from some sources, **2-bromo-6-nitroaniline** is considered hazardous.^[1] It may be toxic if swallowed, in contact with skin, or if inhaled, and can cause skin and serious eye irritation.^[1] The toxicological properties have not been fully investigated, and therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.^[7]

As there is no specific signaling pathway information for **2-bromo-6-nitroaniline**, the following diagram illustrates a generalized workflow for investigating the biological activity of a novel chemical compound, which would be the logical next step for a research professional.



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Caption: General workflow for biological activity assessment.

Conclusion

2-Bromo-6-nitroaniline is a significant chemical intermediate with well-defined properties and established synthetic routes. Its primary value lies in its utility as a starting material for constructing complex molecules, most notably in the pharmaceutical industry for the development of drugs like Brimonidine. While its own biological profile is not extensively studied, its chemical nature necessitates careful handling. For researchers and drug development professionals, **2-bromo-6-nitroaniline** represents a versatile tool in the broader landscape of organic and medicinal chemistry.

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